

Application Note & Protocol: Preparing N1-Methoxymethyl Picrinine Stock Solutions

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587882*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of stock solutions for **N1-Methoxymethyl picrinine** (CAS: 1158845-78-3), an indole alkaloid isolated from *Alstonia scholaris*[1][2]. Adherence to this protocol will ensure solution integrity, concentration accuracy, and stability for use in various research applications, including pharmacological and cell-based assays.

Compound Information and Properties

N1-Methoxymethyl picrinine is a derivative of the akuammiline alkaloid, picrinine[3][4]. Understanding its physicochemical properties is crucial for proper handling and solution preparation. Key data is summarized in the table below.

Table 1: Physicochemical Properties of **N1-Methoxymethyl Picrinine**

Property	Value	Source(s)
CAS Number	1158845-78-3	[5][6][7]
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[5][6][7]
Molecular Weight	382.45 g/mol	[5]
Appearance	Powder	[5][6]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Acetone, Ethyl Acetate	[5]
Storage (Powder)	Store in a sealed, cool, dry container. -20°C recommended for long-term storage.	[6][7]
Storage (Stock Solution)	Store in aliquots below -20°C for several months. For long-term stability, -80°C is recommended.	[6][8]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **N1-Methoxymethyl picrinine** using Dimethyl Sulfoxide (DMSO) as the solvent. This is a common starting concentration for subsequent serial dilutions for in vitro experiments.

Materials and Equipment

- **N1-Methoxymethyl picrinine** powder (CAS: 1158845-78-3)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance (sensitive to 0.01 mg)
- Chemical fume hood

- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **N1-Methoxymethyl picrinine** is an alkaloid intended for research use only. The toxicological properties may not be fully characterized. Handle with care.
- Perform all weighing and initial solvent addition steps within a chemical fume hood to avoid inhalation of the powder[9].
- Wear appropriate PPE at all times.

Step-by-Step Procedure

- Calculate Required Mass: To prepare a 10 mM stock solution, calculate the mass of **N1-Methoxymethyl picrinine** required.
 - Formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 382.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.82 \text{ mg}$
- Weigh the Compound:
 - Place a sterile, pre-labeled microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh 3.82 mg of **N1-Methoxymethyl picrinine** powder directly into the tube inside a chemical fume hood.

- Dissolve the Compound:
 - Add 1 mL of sterile DMSO to the tube containing the compound.
 - Cap the tube securely and vortex vigorously for 30-60 seconds to facilitate dissolution[10].
 - Troubleshooting: If the compound does not fully dissolve, warm the tube to 37°C for 5-10 minutes and/or place it in an ultrasonic bath for a few minutes until the solution is clear[6][9].
 - Visually inspect the solution against a light source to ensure no particulates remain. A clear, homogenous solution is critical[9].
- Storage and Handling:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes[8][9].
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
 - Store the aliquots upright in a freezer at -20°C for short-term storage (up to several months) or at -80°C for long-term storage[6][8].

Preparation of Working Solutions

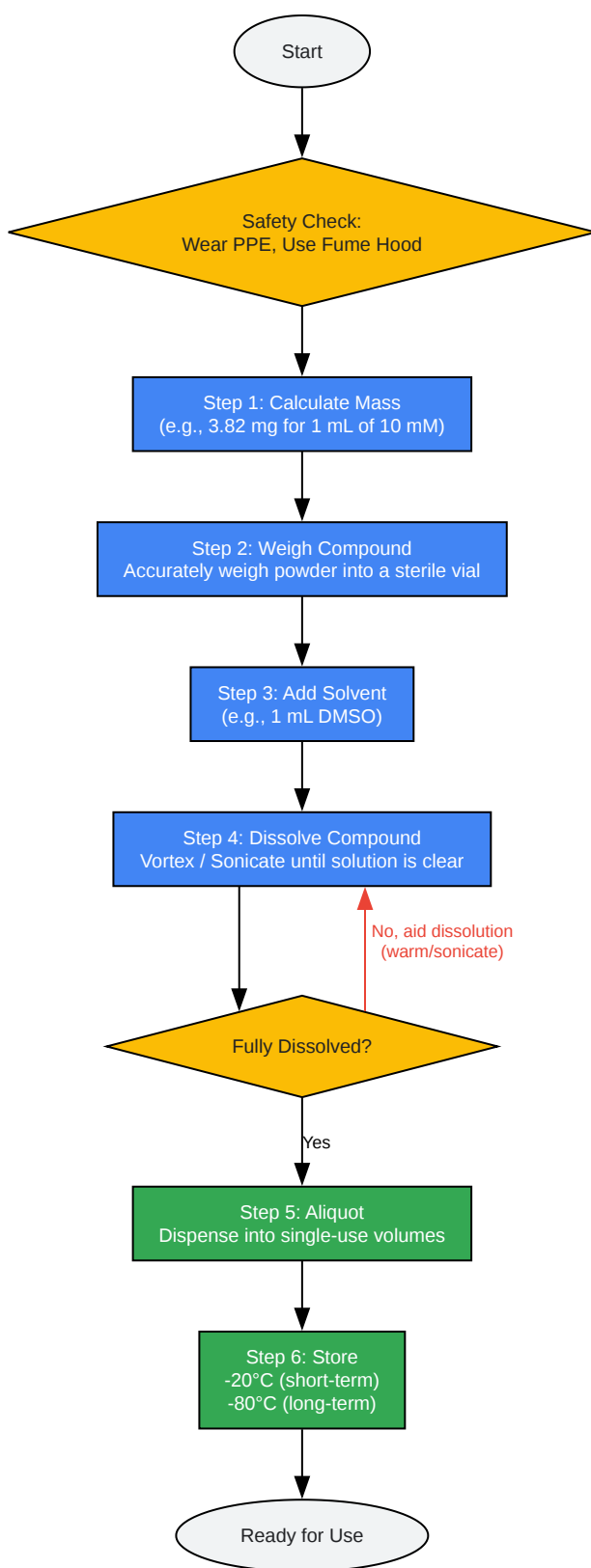
When preparing working solutions for cell-based assays, it is critical to minimize the final concentration of DMSO to avoid solvent-induced cytotoxicity.

- Best Practice: The final DMSO concentration in cell culture media should not exceed 0.5%, with a concentration of 0.1% being preferable[8][9].
- Example Dilution: To prepare a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution. Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Procedure: To prevent precipitation of the hydrophobic compound, add the stock solution to the culture medium while gently swirling the medium[9]. Always prepare a vehicle control

using the same final concentration of DMSO in the medium[8].

Workflow Visualization

The following diagram illustrates the key steps in the preparation of **N1-Methoxymethyl picrinine** stock solutions.



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Caption: Workflow for preparing **N1-Methoxymethyl picrinine** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. natuprod.bocsci.com [natuprod.bocsci.com]
- 3. Picrinine | C₂₀H₂₂N₂O₃ | CID 46229104 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. alkaloids.alfa-chemistry.com [alkaloids.alfa-chemistry.com]
- 6. biocrick.com [biocrick.com]
- 7. N1-Methoxymethyl picrinine - Immunomart [immunomart.com]
- 8. medchemexpress.cn [medchemexpress.cn]
- 9. emulatebio.com [emulatebio.com]
- 10. Solubility of Hydrophobic Compounds in Aqueous Solution Using Combinations of Self-assembling Peptide and Amino Acid - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note & Protocol: Preparing N1-Methoxymethyl Picrinine Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587882#preparing-n1-methoxymethyl-picrinine-stock-solutions]

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